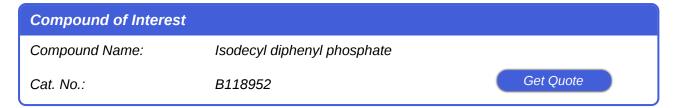


An In-depth Technical Guide to the Chemical Properties of Isodecyl Diphenyl Phosphate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **isodecyl diphenyl phosphate** (IDDP). The information is presented to support research, scientific investigation, and professionals in the field of drug development. All quantitative data are summarized in structured tables for ease of comparison, and detailed experimental methodologies for key cited experiments are provided.

Chemical Identity and Structure

Isodecyl diphenyl phosphate is an organophosphate ester. It is a complex substance due to the isomeric nature of the isodecyl group, which arises from the production process of the decanol used in its synthesis.

Chemical Structure:

Caption: General chemical structure of **isodecyl diphenyl phosphate**.

Table 1: Chemical Identification



Identifier	Value	Reference(s)
IUPAC Name	8-methylnonyl diphenyl phosphate	[1]
CAS Number	29761-21-5	[1][2][3]
EC Number	249-828-6	[1][3]
Molecular Formula	C22H31O4P	[3]
Molecular Weight	390.5 g/mol	[3]
Synonyms	IDDP, Phosflex 390®, Diphenyl isodecyl phosphate	[1][3]

Physicochemical Properties

Isodecyl diphenyl phosphate is a clear, oily liquid at room temperature.[3] Its physicochemical properties are crucial for understanding its environmental fate, transport, and potential biological interactions.

Table 2: Physical and Chemical Properties



Property	Value	Temperature (°C)	Pressure	Reference(s)
Physical State	Liquid	20	101.3 kPa	[3]
Melting/Pour Point	< -50 °C	-	101.3 kPa	[3]
Boiling Point	> 245 °C (decomposes)	-	101.3 kPa	[3]
Density	1.07 - 1.09 g/cm ³	20	-	[3]
Vapor Pressure	3.6 x 10 ⁻⁵ Pa	20	-	[3]
Water Solubility	0.011 - 0.75 mg/L	22 - 25	-	[3]
Log Kow (Octanol/Water Partition Coefficient)	5.44	25	-	[1][3]
Flash Point	240 °C	-	101.3 kPa	[3]
Decomposition Temperature	245 °C	-	1.33 kPa	[3]

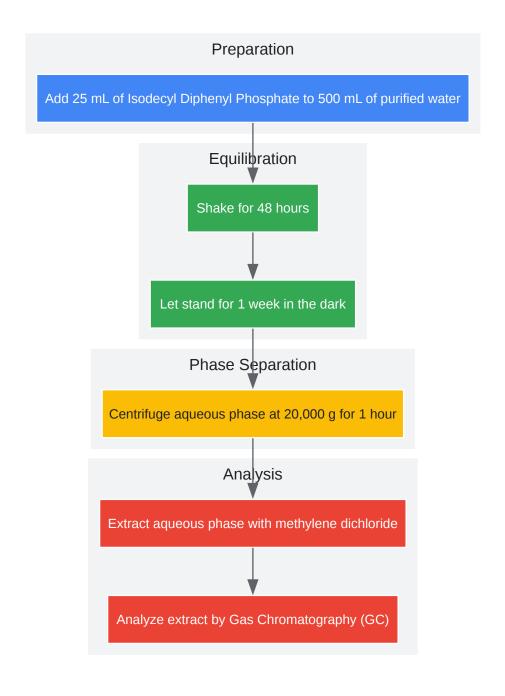
Experimental Protocols

The following sections detail the methodologies for determining key physicochemical properties of **isodecyl diphenyl phosphate**.

This method is based on the procedure described by Saeger et al. (1979) and is suitable for substances with low water solubility.[3]

Experimental Workflow:





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Caption: Workflow for water solubility determination by the shake flask method.

Detailed Methodology:

 Preparation: A volume of 25 mL of the test substance (commercial isodecyl diphenyl phosphate) is added to 500 mL of purified water in a suitable vessel.[3]





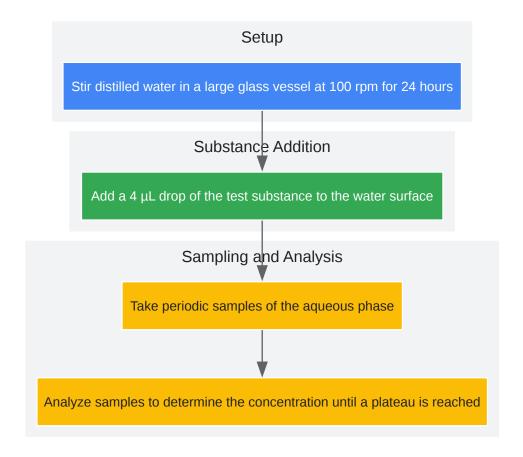


- Equilibration: The vessel is sealed and shaken vigorously for 48 hours at a constant temperature. Following shaking, the solution is allowed to stand undisturbed for one week in the dark to ensure phase separation.[3]
- Phase Separation: To remove any micro-droplets of the undissolved substance, the aqueous phase is carefully separated and centrifuged at 20,000 g for one hour.[3]
- Extraction and Analysis: The clarified aqueous phase is then extracted twice with a suitable solvent, such as methylene dichloride. The concentration of isodecyl diphenyl phosphate in the extracts is determined using an appropriate analytical technique, such as gas chromatography (GC) with a suitable detector.[3]

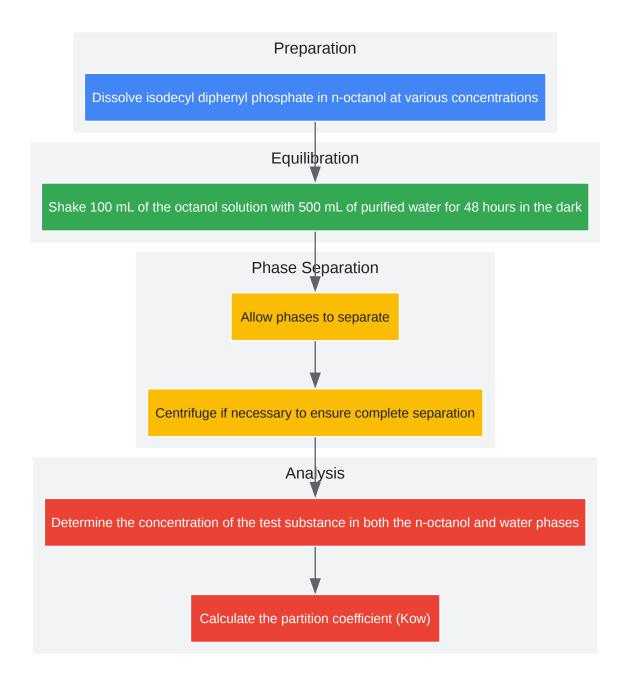
This method, as described by RIC (2004), is also suitable for substances with low water solubility and aims to minimize the formation of micro-emulsions.[3]

Experimental Workflow:









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